Application Note: Scalable Manufacturing of (2-Fluoro-5-(methoxymethyl)phenyl)methanol

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Compound of Interest	
Compound Name:	*(2-Fluoro-5-(methoxymethyl)phenyl)methanol*
CAS No.:	*1895357-06-8*
Cat. No.:	*B6315899*

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Introduction & Strategic Rationale

(2-Fluoro-5-(methoxymethyl)phenyl)methanol (CAS: 1895357-06-8) is a highly specialized fluorinated building block utilized in the synthesis of advanced Active Pharmaceutical Ingredients (APIs), particularly kinase inhibitors and central nervous system (CNS) modulators. The presence of a fluorine atom strategically positioned ortho to a hydroxymethyl group, combined with a meta-methoxymethyl moiety, presents unique synthetic challenges regarding regioselectivity and chemoselectivity.

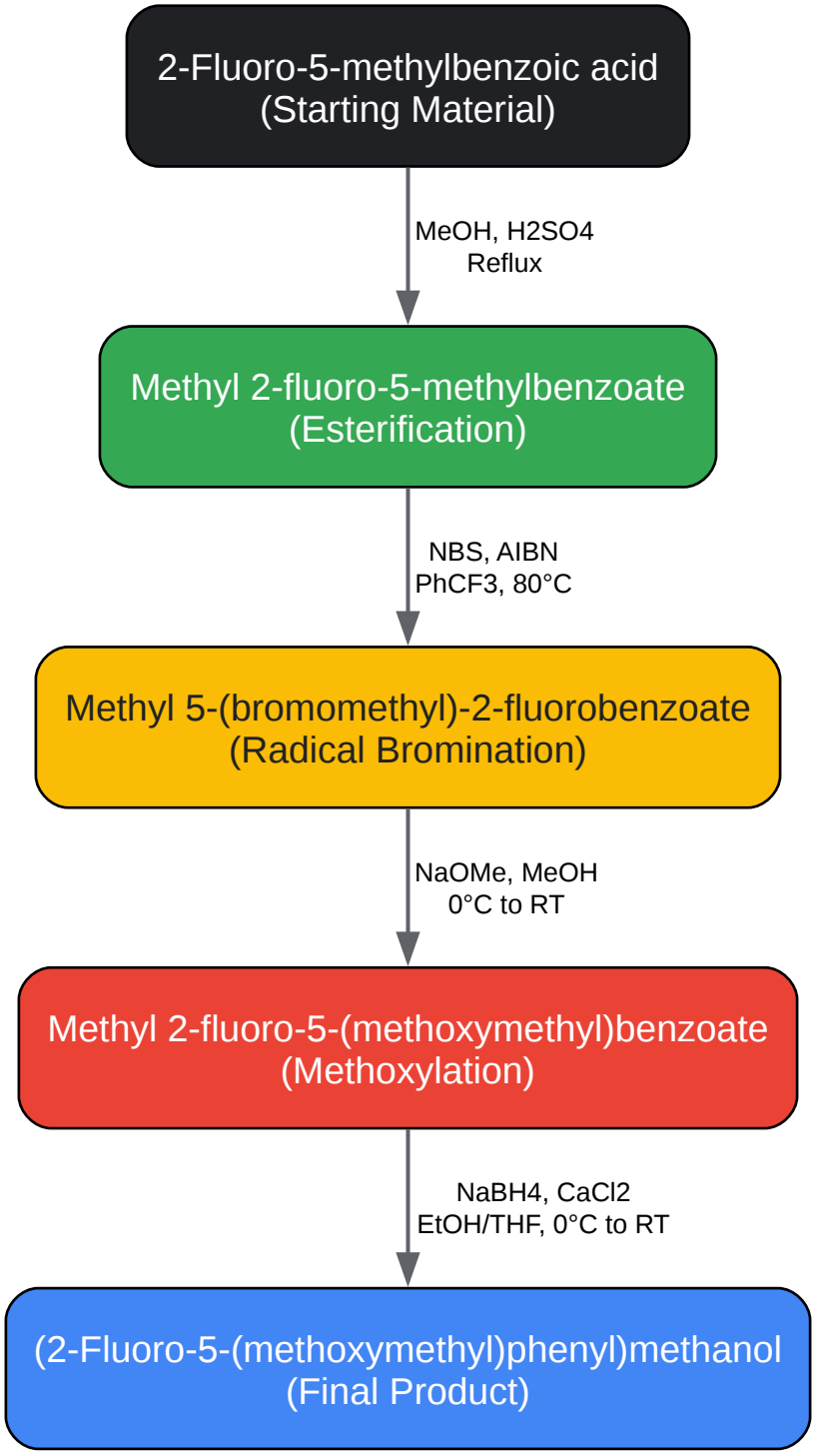
This application note details a robust, four-step scalable manufacturing process starting from the commercially available 2-Fluoro-5-methylbenzoic acid[1]. The route has been engineered to eliminate pyrophoric reagents (e.g., $LiAlH_4$), replace ozone-depleting solvents (e.g., CCl_4), and establish self-validating In-Process Controls (IPCs) to ensure high fidelity at the multi-kilogram scale.

Retrosynthetic Strategy & Reaction Workflow

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The synthetic strategy relies on the sequential functionalization of 2-Fluoro-5-methylbenzoic acid. Direct functionalization of the acid is avoided to prevent solubility issues and unwanted side reactions during radical bromination. Instead, the carboxylic acid is first masked as a methyl ester. The benzylic methyl group is then selectively brominated, followed by a Williamson-type etherification to install the methoxymethyl group. Finally, a chemoselective reduction of the ester yields the target API intermediate.

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Four-step scalable synthetic route for **(2-Fluoro-5-(methoxymethyl)phenyl)methanol**.

Process Chemistry & Step-by-Step Methodologies

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Step 1: Esterification (Protection)

Causality: Carboxylic acids can hinder radical bromination and exhibit poor solubility in non-polar solvents. Conversion to the methyl ester protects the acidic proton and activates the carbonyl for the final reduction. Protocol:

- Charge: To a 50 L glass-lined reactor, charge 2-Fluoro-5-methylbenzoic acid (1.0 eq, 5.0 kg) and Methanol (25.0 L, 5 volumes).
- Catalysis: Slowly add concentrated H2SO4 (0.05 eq) while maintaining the internal temperature below 30°C.
- Reaction: Heat the mixture to reflux (65°C) and stir for 12 hours.
- IPC (Self-Validation): Sample for HPLC. The reaction is deemed complete when unreacted starting material is <1.0% (AUC).
- Workup: Concentrate the mixture under reduced pressure to 3 volumes. Dilute with MTBE (20 L) and wash sequentially with 5% aqueous NaHCO3 (until pH > 7) and brine.
- Isolation: Concentrate the organic layer to yield Methyl 2-fluoro-5-methylbenzoate as a pale yellow oil.

Step 2: Radical Bromination (Wohl-Ziegler Reaction)

Causality: Traditional Wohl-Ziegler brominations utilize Carbon Tetrachloride (CCl4), which is highly toxic and banned at scale. We substitute this with Trifluorotoluene (PhCF3), a green solvent with excellent radical-stabilizing properties and a similar boiling point. Protocol:

- Charge: Dissolve Methyl 2-fluoro-5-methylbenzoate (1.0 eq) in PhCF3 (10 volumes). Add N-Bromosuccinimide (NBS, 1.05 eq).
- Initiation: Heat the reactor to 80°C under a strict Nitrogen atmosphere.
- Dosing: Add Azobisisobutyronitrile (AIBN, 0.02 eq) in four equal portions over 1 hour to maintain a steady radical flux and prevent thermal runaway.
- Reaction: Stir at 80°C for 4 hours.

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- IPC (Self-Validation): Sample for HPLC. Target >95% conversion to the monobrominated product.
- Workup: Cool the reactor to 0°C to precipitate the succinimide byproduct. Filter the suspension and wash the filtrate with water and brine. Concentrate to yield Methyl 5-(bromomethyl)-2-fluorobenzoate.

Step 3: Methoxylation (Etherification)

Causality: The benzylic bromide is highly electrophilic. Using Sodium Methoxide (NaOMe) in a mixed THF/MeOH system ensures complete substrate solubility while providing a strong nucleophile for rapid SN2 displacement, minimizing competitive elimination or ester hydrolysis. Protocol:

- Charge: Dissolve the bromide intermediate (1.0 eq) in anhydrous THF (5 volumes) and cool the reactor to 0°C.
- Dosing: Dropwise add a 25% NaOMe solution in Methanol (1.2 eq), maintaining the internal temperature strictly <5°C.
- Reaction: Remove the cooling bath, warm to 25°C, and stir for 2 hours.
- IPC (Self-Validation): Sample for HPLC. Target complete consumption of the bromide.
- Workup: Quench the reaction with saturated aqueous NH4Cl (5 volumes) to neutralize excess base. Extract with Ethyl Acetate (EtOAc). Wash the organic phase with brine and concentrate to yield Methyl 2-fluoro-5-(methoxymethyl)benzoate.

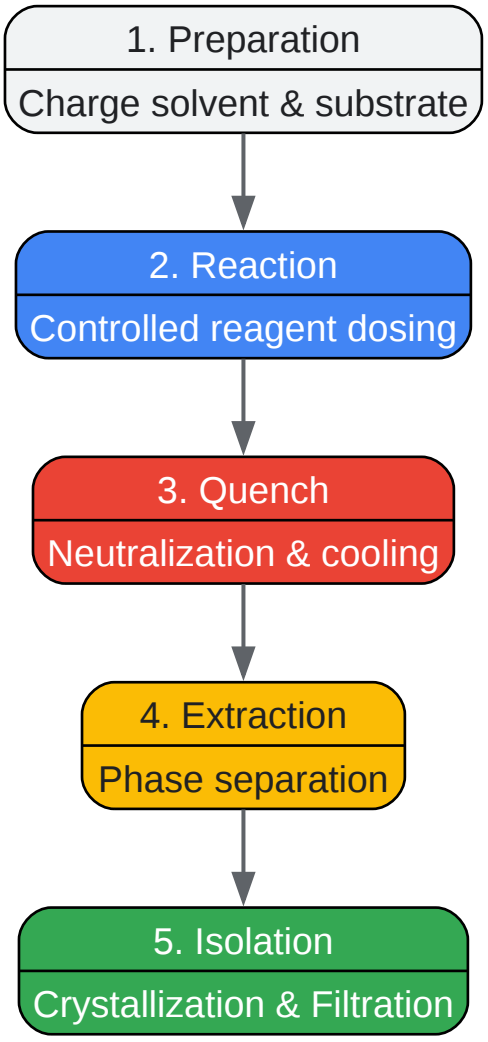
Step 4: Chemoselective Reduction

Causality: Industrial ester reduction traditionally relies on Lithium Aluminum Hydride (LiAlH4), which poses severe pyrophoric and exothermic hazards. By utilizing a mixture of Sodium Borohydride (NaBH4) and Calcium Chloride (CaCl2), Calcium Borohydride is formed in situ. This system is highly chemoselective, safely reduces esters under mild conditions, and is easily quenched, making it the gold standard for scalable manufacturing[2][3]. Protocol:

- Charge: Dissolve the ester intermediate (1.0 eq) and anhydrous CaCl2 (1.25 eq) in a 1:2 mixture of THF and Ethanol (10 volumes). Cool to 0°C.

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- Dosing: Add NaBH4 (2.5 eq) in small portions over 2 hours. Caution: Monitor hydrogen gas evolution.
- Reaction: Stir at 0°C for 1 hour, then gradually warm to 25°C and stir for 4 hours.
- IPC (Self-Validation): Sample for HPLC. Target <0.5% remaining ester.
- Quench: Cool to 0°C. Carefully add Acetone (2 volumes) to safely consume excess borohydride, followed by a 10% aqueous Citric Acid solution to break the calcium-boron complexes.
- Isolation: Extract with EtOAc, wash with brine, concentrate, and recrystallize from Heptane/EtOAc to yield pure **(2-Fluoro-5-(methoxymethyl)phenyl)methanol**.



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Standard unit operations for the scalable batch manufacturing of the final API intermediate.

Analytical & Quality Control Data

To ensure batch-to-batch reproducibility, the following quantitative metrics and Critical Process Parameters (CPPs) must be monitored throughout the manufacturing campaign.

Step	Intermediate / Product	Expected Yield (%)	Target Purity (HPLC, AUC)	Critical Process Parameter (CPP)
1	Methyl 2-fluoro-5-methylbenzoate	95 - 98%	>99.0%	Strict reflux temperature; complete SM consumption.
2	Methyl 5-(bromomethyl)-2-fluorobenzoate	82 - 88%	>95.0%	Anhydrous conditions; staggered AIBN dosing.
3	Methyl 2-fluoro-5-(methoxymethyl) benzoate	85 - 90%	>97.5%	Temperature control (0-5°C) during NaOMe addition.
4	(2-Fluoro-5-(methoxymethyl) phenyl)methanol	88 - 92%	>99.5%	Quench temperature (<15°C) to prevent borane gas surge.

References

- Title: Why some esters can be reduced by sodium borohydride? - ResearchGate Source: researchgate.net URL:[Link]

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- Title: University of Southampton Research Repository ePrints Soton (Diastereoselective reduction with NaBH4/CaCl2) Source: soton.ac.uk URL:[Link]

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